

# Ethylenediaminediacetic acid CAS number lookup

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethylenediaminediacetic acid*

Cat. No.: *B1671098*

[Get Quote](#)

An In-depth Technical Guide to **Ethylenediaminediacetic Acid** (EDDA) for Researchers and Drug Development Professionals.

## Introduction

**Ethylenediaminediacetic acid** (EDDA) is an aminopolycarboxylic acid with the chemical formula  $C_6H_{12}N_2O_4$ .<sup>[1][2]</sup> It is a derivative of ethylenediamine where two of the four amine protons are replaced by carboxymethyl groups.<sup>[3]</sup> As a tetradentate chelating agent, EDDA can form four coordinate bonds with a central metal ion through its two nitrogen atoms and two carboxylate groups, creating stable five-membered chelate rings. This strong metal-binding capability is the primary driver of its utility in various scientific and industrial applications, including roles as a precursor in the synthesis of more complex chelating agents for drug delivery, diagnostic imaging, and as potential antimicrobial and anticancer agents.<sup>[4]</sup>

## Chemical and Physical Properties

EDDA is a white, crystalline powder.<sup>[2][3]</sup> Its key properties are summarized in the table below, compiled from various chemical data sources.

| Property          | Value  | Source(s)       |
|-------------------|--|-----------------|
| CAS Number        | 5657-17-0  | [1][2][4][5][6] |
| Molecular Formula | C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub> | [2]             |
| Molecular Weight  | 176.17 g/mol   | [2][4][5][6]    |
| Melting Point     | 224 °C (decomposes)  | [2][6]          |
| pKa Values        | pK <sub>1</sub> : 6.42; pK <sub>2</sub> : 9.46 (at 25°C)     | [2]             |
| Water Solubility  | Soluble in warm water and aqueous bases                      | [2]             |
| Synonyms          | EDDA, N,N'-Ethylenediglycine                                 | [2][5]          |
| InChI Key         | IFQUWYZCAGRUJN-UHFFFAOYSA-N                                  | [4][6]          |

## Synthesis and Experimental Protocols

The synthesis of EDDA is primarily achieved through two main routes: the Strecker synthesis involving the condensation of ethylenediamine with formaldehyde and hydrocyanic acid, followed by hydrolysis, or more commonly, the direct carboxymethylation of ethylenediamine with chloroacetic acid or its sodium salt.[4]

### Experimental Protocol 1: Synthesis of N,N'-di(2-hydroxybenzyl)ethylenediamine-N,N'-diacetic acid (o,o-HBED) from EDDA

This protocol describes the synthesis of the hexadentate iron chelator HBED, using EDDA as a starting material. The procedure is adapted from a patented process.[7]

Materials:

- Ethylenediamine-N,N'-diacetic acid (EDDA), 99% (0.134 mole)
- Potassium hydroxide (KOH) solution, 47.0% (0.130 mole)

- Formaldehyde solution, 44.4% (0.265 mole)
- Phenol, 95% (1.61 moles)
- Deionized water

#### Procedure:

- A slurry of 23.8 g of EDDA in 33.4 g of water is prepared in a suitable reaction vessel.
- To this slurry, 15.5 g of the 47.0% potassium hydroxide solution is added.
- 17.9 g of the 44.4% formaldehyde solution is then added to the mixture.
- The reaction mixture is stirred at room temperature for approximately 30 minutes until a clear solution is obtained. This solution contains the adduct of formaldehyde and EDDA.
- This clear solution is then added over a period of 30 minutes to 159.5 g of phenol.
- The final reaction mixture is stirred at 35°C for 24 hours. During this time, the pH will increase from slightly below 6 to slightly above 6.
- After 24 hours, the product, o,o-HBED, is obtained. The yield can be determined via HPLC analysis.<sup>[7]</sup>

## Experimental Protocol 2: Preparation of Ethylenediammonium Diacetate (EDDA Salt)

This protocol outlines a general method for preparing the diacetate salt of ethylenediamine, a related compound, which illustrates the fundamental reaction between ethylenediamine and an acid.<sup>[8]</sup>

#### Materials:

- Dry ethylenediamine (0.20 mol)
- Glacial acetic acid (0.40 mol)

- Dry ether

#### Procedure:

- A 250-mL round-bottomed flask is charged with 12.0 g of dry ethylenediamine and 100 mL of dry ether. The flask is equipped with a stirring bar and a pressure-equalizing addition funnel.
- A solution of 24.0 g of acetic acid in 20 mL of dry ether is added dropwise through the addition funnel to the stirred ethylenediamine solution.
- After the addition is complete, the reaction mixture is left at 4°C for 14 hours to allow for crystallization.
- The resulting crystals are collected by filtration and washed with ether to yield the ethylenediammonium diacetate product.[8]

## Applications in Research and Drug Development

EDDA's primary function as a tetradentate ligand makes it a valuable component in various research and development areas.

- **Chelation Therapy and Metal Ion Sequestration:** EDDA and its derivatives are effective chelators for various metal ions. Derivatives like N,N'-Bis(2-hydroxybenzyl)ethylenediamine-N,N'-diacetic acid (HBED) are high-affinity, hexadentate chelators for ferric iron ( $\text{Fe}^{3+}$ ).[4]
- **Drug Delivery Systems:** EDDA serves as a foundational component in creating novel drug carriers. For example, it has been used to synthesize **ethylenediaminediacetic acid bis(carbido amide chitosan) (ED-chitosan)** microparticles.[9] These microparticles can act as solid carriers to fabricate stable nanoemulsions for lipophilic drugs, enhancing their dissolution and performance.[9]
- **Synthesis of Molecular Probes:** EDDA is a building block for synthesizing molecular probes for targeted drug therapy and diagnostic imaging. One study details its use in the synthesis of a (99m)Tc-tricine-EDDA-Hynic-c-Met molecular probe for research purposes.[4]
- **Development of Bioactive Complexes:** EDDA is used to synthesize binary and ternary metal complexes with specific biological activities. Copper(II) complexes of EDDA have shown

potent proteasome inhibitory properties, while Palladium(II) complexes can coordinate with amino acids, peptides, or DNA units, suggesting applications in anticancer agent development.<sup>[2][5]</sup>

## Quantitative Data: Stability of Metal Complexes

The stability of the complexes formed between a chelating agent and a metal ion is a critical parameter. The following table presents the stability constants (log K) for the formation of ternary complexes where copper(II) is first chelated by EDDA and then binds to a secondary amino acid ligand.

| Secondary Ligand (A)  | log K <sub>Cu(EDDA)Cu(EDDA)A</sub> |
|---|------------------------------------|
| Glycine   | 6.51                               |
| Alanine   | 6.15                               |
| Leucine   | 5.98                               |
| Serine  | 6.01                               |
| Threonine   | 5.91                               |
| Data sourced from a study on ternary Cu(II) complexes. <sup>[4]</sup> |                                    |

## Diagrams and Workflows

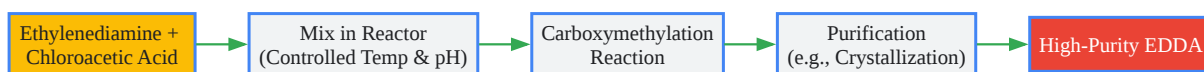
### Chelation Mechanism of EDDA

The following diagram illustrates the fundamental mechanism of EDDA as a tetradentate chelating agent, binding to a central metal ion ( $M^{2+}$ ).

Caption: EDDA forming four coordinate bonds with a metal ion.

### General Synthesis Workflow for EDDA

This workflow outlines the common industrial synthesis of EDDA via the carboxymethylation of ethylenediamine.

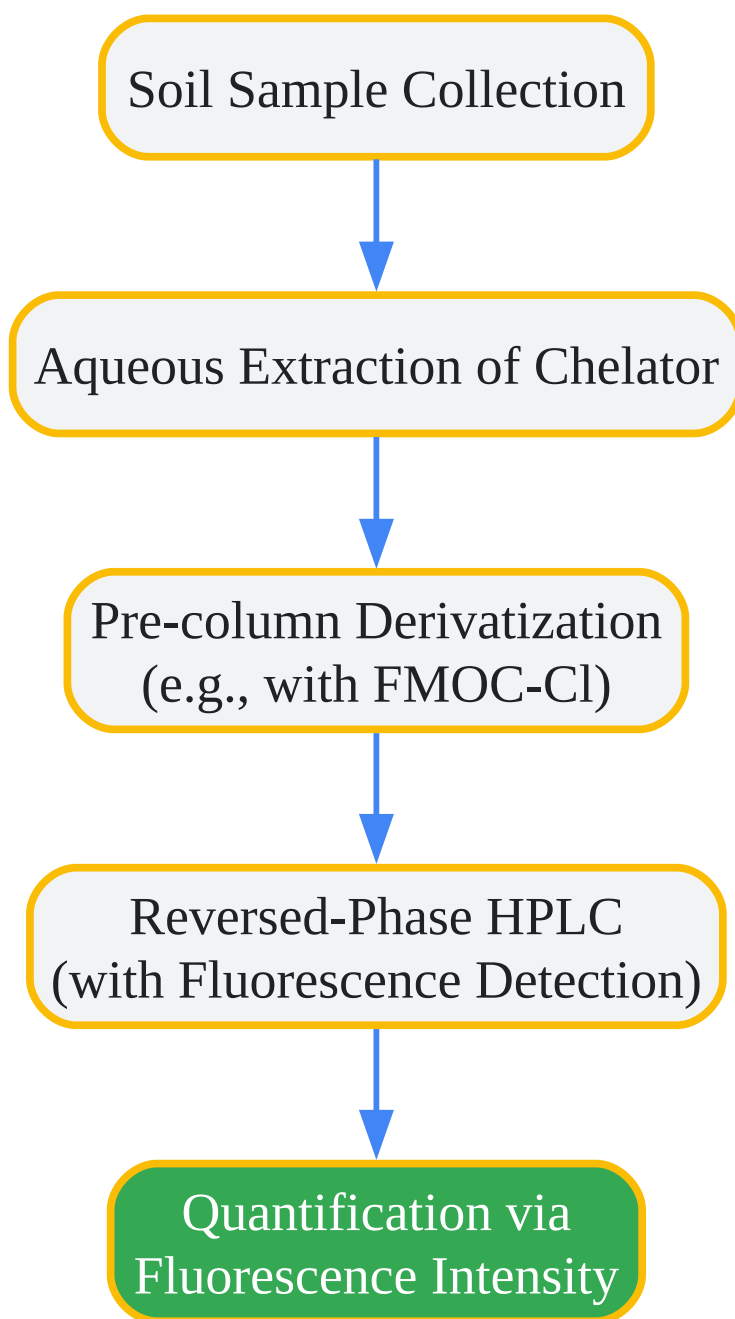


[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of EDDA.

## Experimental Workflow for Chelator Quantification

The following diagram shows a typical workflow for quantifying a chelating agent, such as an EDDA-derivative, in an environmental sample like soil, adapted from a method for EDDS.[10]



[Click to download full resolution via product page](#)

Caption: Workflow for chelator quantification in soil samples.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethylenediaminediacetic acid - Wikipedia [en.wikipedia.org]
- 2. Ethylenediamine-N,N'-diacetic acid | 5657-17-0 [chemicalbook.com]
- 3. Ethylenediaminediacetic acid | C6H12N2O4 | CID 61975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethylenediaminediacetic acid | 5657-17-0 | Benchchem [benchchem.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Ethylenediamine-N,N -diacetic acid = 98 5657-17-0 [sigmaaldrich.com]
- 7. US10472320B2 - Process to prepare phenolic ethylenediamine diacetic acid compounds - Google Patents [patents.google.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Ethylenediaminediacetic acid bis(carbido amide chitosan): synthesis and evaluation as solid carrier to fabricate nanoemulsion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Ethylenediaminediacetic acid CAS number lookup]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671098#ethylenediaminediacetic-acid-cas-number-lookup]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)